

(3-Amino-4-methoxyphenyl)methanol CAS number and properties

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(3-Amino-4-methoxyphenyl)methanol: A Technical Guide

CAS Number: 113928-90-8

This technical guide provides a comprehensive overview of **(3-Amino-4-methoxyphenyl)methanol**, a valuable intermediate in organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and potential applications.

Chemical and Physical Properties

(3-Amino-4-methoxyphenyl)methanol, with the molecular formula $C_8H_{11}NO_2$, is a solid compound at room temperature.^{[1][2]} It is recognized for its role as a versatile building block in the synthesis of a variety of chemical entities.^[1]

Property	Value	Reference
CAS Number	113928-90-8	[1]
Molecular Formula	C ₈ H ₁₁ NO ₂	[1]
Molecular Weight	153.18 g/mol	[1]
Physical Form	Solid	[1][2]
Appearance	Off-White to Light Brown to Brown Solid	[1]
Purity	96.5-100%	[1]
Storage	Room temperature, away from light, stored in an inert gas	[1][2]

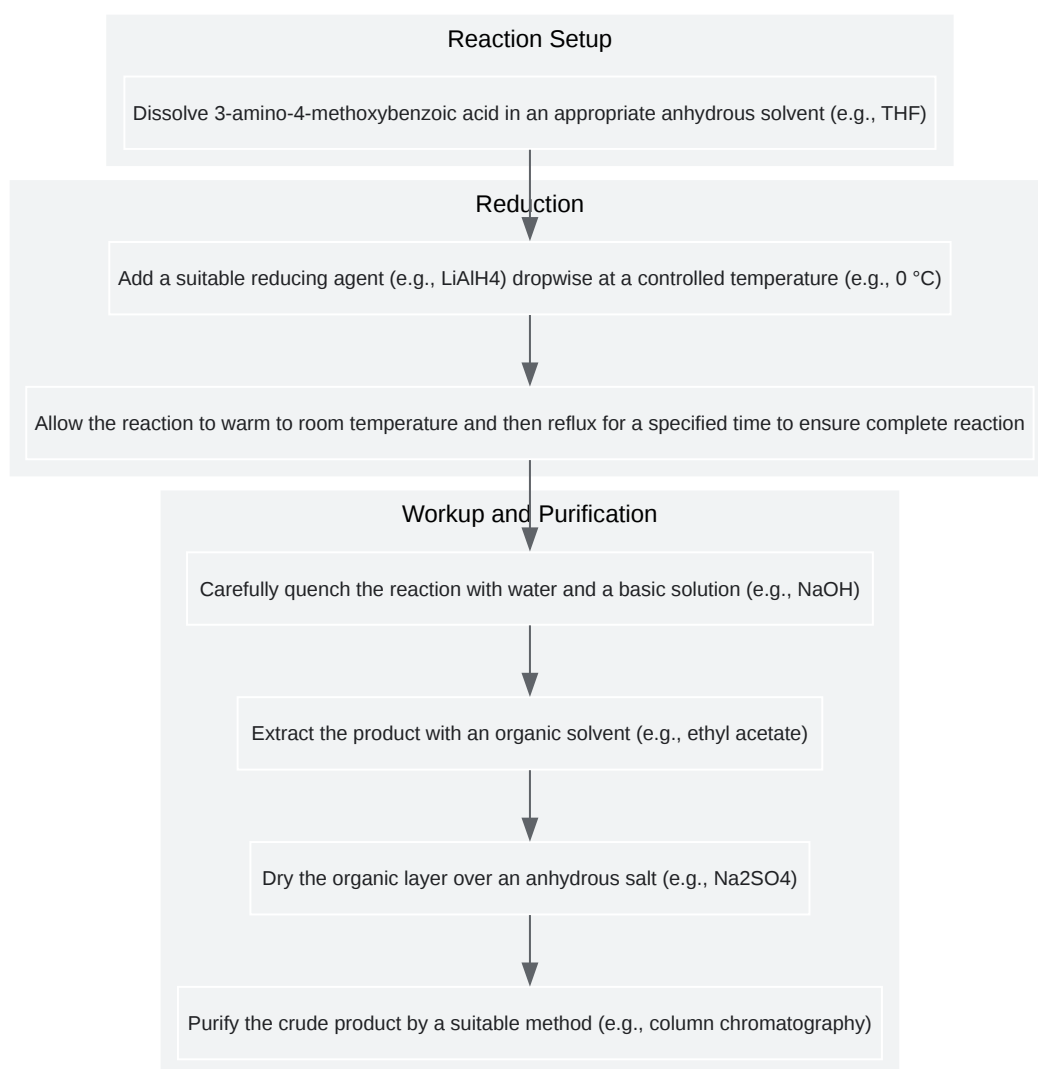
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(3-Amino-4-methoxyphenyl)methanol** are not readily available in the public domain, a common synthetic route would likely involve the reduction of the corresponding carboxylic acid, 3-amino-4-methoxybenzoic acid.

A general conceptual workflow for such a reduction is outlined below. Please note, this is a theoretical protocol and would require optimization and validation in a laboratory setting.

Conceptual Synthetic Workflow: Reduction of 3-amino-4-methoxybenzoic acid

Conceptual Workflow: Synthesis of (3-Amino-4-methoxyphenyl)methanol



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Caption: Conceptual workflow for the synthesis of **(3-Amino-4-methoxyphenyl)methanol**.

Analytical Characterization

The identity and purity of **(3-Amino-4-methoxyphenyl)methanol** would be confirmed using standard analytical techniques. Commercial suppliers indicate that the product conforms to structure by Infrared (IR) Spectrum and Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

Applications in Research and Development

(3-Amino-4-methoxyphenyl)methanol serves as a key intermediate in the synthesis of a wide range of organic molecules.^[1] Its bifunctional nature, containing both an amino and a hydroxyl group, allows for diverse chemical modifications, making it a valuable precursor for:

- **Pharmaceuticals:** As a building block for the synthesis of active pharmaceutical ingredients (APIs). The aminophenylmethanol scaffold is found in various biologically active compounds.
- **Fine Chemicals:** Used in the production of specialty chemicals.
- **Dyes and Pigments:** The aromatic amine moiety is a common feature in chromophores.^[1]
- **Polymers and Resins:** Can be incorporated into polymer backbones to impart specific properties.^[1]

While the direct biological activity of **(3-Amino-4-methoxyphenyl)methanol** is not extensively documented, derivatives of related aminophenylmethanol compounds have been investigated for their potential roles in modulating cellular signaling pathways, such as the hedgehog signaling pathway, which is crucial in developmental biology and oncology.^[3]

Safety Information

(3-Amino-4-methoxyphenyl)methanol is associated with the following hazard statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

The GHS pictogram associated with this compound is GHS07 (Exclamation mark).[2] Standard precautionary measures, including the use of personal protective equipment, should be taken when handling this chemical.

Conclusion

(3-Amino-4-methoxyphenyl)methanol is a valuable and versatile chemical intermediate with significant potential in various fields of chemical synthesis. Its utility as a precursor for pharmaceuticals, dyes, and polymers underscores its importance in both academic research and industrial applications. Further investigation into its own biological properties and the development of detailed, optimized synthetic protocols would be beneficial for the scientific community.

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